

Personal protective equipment for handling Dehydrobruceantin

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Compound of Interest

Compound Name: Dehydrobruceantin

Cat. No.: B211781

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Essential Safety and Handling Guide for Dehydrobruceantin

Disclaimer: A specific Safety Data Sheet (SDS) for **Dehydrobruceantin** is not readily available. The following guidance is based on the known cytotoxic properties of the broader quassinoid family of compounds, general safe laboratory practices for handling potent or cytotoxic substances, and available data on related compounds and extracts. Researchers should handle **Dehydrobruceantin** with a high degree of caution.

Dehydrobruceantin is a quassinoid, a class of natural products known for their biological activities, including potential antileukemic and antitumor properties.^[1] Due to its cytotoxic nature, it is imperative to handle this compound with appropriate safety measures to minimize exposure to researchers and laboratory personnel.

Quantitative Data Summary

The following table summarizes the available physical, chemical, and limited toxicity data for **Dehydrobruceantin** and related substances. It is important to note the conflicting safety classifications for different quassinoids, underscoring the need for a cautious approach.

Property	Value/Information	Source
Chemical Identity		
IUPAC Name	methyl 3-[(E)-3,4-dimethylpent-2-enoyl]oxy-11,15,16-trihydroxy-9,13-dimethyl-4,10-dioxo-5,18-dioxapentacyclo[12.5.0.0 ¹ , ⁶ .0 ² , ¹⁷ .0 ⁸ , ¹³]nonadeca-8,11-diene-17-carboxylate	PubChem[2]
CAS Number	53662-98-9	PubChem[2]
Molecular Formula	C ₂₈ H ₃₄ O ₁₁	PubChem[2]
Molecular Weight	546.6 g/mol	PubChem[2]
Physical Properties (Predicted)		
Boiling Point	746.3±60.0 °C	ChemicalBook[3]
Density	1.43±0.1 g/cm ³	ChemicalBook[3]
pKa	7.89±0.70	ChemicalBook[3]
Toxicity Data		
Acute Oral Toxicity (LD50) of Brucea javanica extract in mice	1003.65 mg/kg bw (classified as "slightly toxic")	Neliti[4], ResearchGate[5]
Hazard Classification of Bruceantin (a related quassinoid)	Not a hazardous substance or mixture	MedchemExpress[1]

Experimental Protocols: Safe Handling and Disposal

Adherence to the following protocols is essential to ensure the safe handling and disposal of **Dehydrobruceantin** in a laboratory setting.

Personal Protective Equipment (PPE)

Given the cytotoxic potential of **Dehydrobruceantin**, a comprehensive PPE strategy is required:

- **Gloves:** Wear two pairs of nitrile gloves for all handling procedures. Change the outer pair immediately if contaminated and regularly during prolonged use.
- **Eye Protection:** Chemical safety goggles or a face shield must be worn to protect against splashes.
- **Lab Coat:** A disposable, solid-front gown is recommended over a standard lab coat to provide a better barrier.
- **Respiratory Protection:** If there is a risk of generating aerosols or handling the powder outside of a contained environment, a NIOSH-approved respirator is necessary.

Operational Plan for Handling

1. Preparation and Engineering Controls:

- All work with solid or concentrated solutions of **Dehydrobruceantin** should be conducted in a certified chemical fume hood or a biological safety cabinet.
- The work surface should be covered with a disposable, absorbent bench liner.

2. Weighing and Reconstitution:

- Weigh the solid compound carefully within the fume hood to avoid generating dust.
- When reconstituting, add the solvent slowly to the solid to prevent splashing.

3. In Vitro and In Vivo Procedures:

- For cell culture experiments, add the **Dehydrobruceantin** solution to the media within a biological safety cabinet.
- For animal studies, prepare and administer the compound in a designated area, following all institutional guidelines for handling cytotoxic agents in animals.

4. Decontamination:

- All non-disposable equipment that comes into contact with **Dehydrobruceantin** should be decontaminated. A common procedure involves washing with a suitable detergent and rinsing thoroughly.
- Wipe down the work surfaces in the fume hood or safety cabinet with an appropriate cleaning agent after each use.

Disposal Plan

All waste generated from work with **Dehydrobruceantin** must be treated as hazardous chemical waste.

- Solid Waste: All contaminated disposables (e.g., gloves, gowns, bench liners, pipette tips) should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions and contaminated media should be collected in a sealed, labeled hazardous waste container. Do not dispose of **Dehydrobruceantin** solutions down the drain.
- Sharps: Needles and syringes used for administering **Dehydrobruceantin** should be disposed of in a puncture-resistant sharps container that is labeled as containing cytotoxic waste.
- Waste Pickup: Follow your institution's procedures for the collection and disposal of hazardous chemical waste.

Emergency Procedures

Spill:

- Evacuate the immediate area and alert others.
- If the spill is outside of a fume hood, prevent the spread of dust or liquid.
- Wearing appropriate PPE, cover the spill with an absorbent material.

- Carefully collect the absorbed material and any contaminated debris into a hazardous waste container.
- Clean the spill area with a suitable detergent and water.

Skin Contact:

- Immediately remove contaminated clothing.
- Wash the affected area thoroughly with soap and water for at least 15 minutes.
- Seek medical attention.

Eye Contact:

- Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.
- Seek immediate medical attention.

Inhalation:

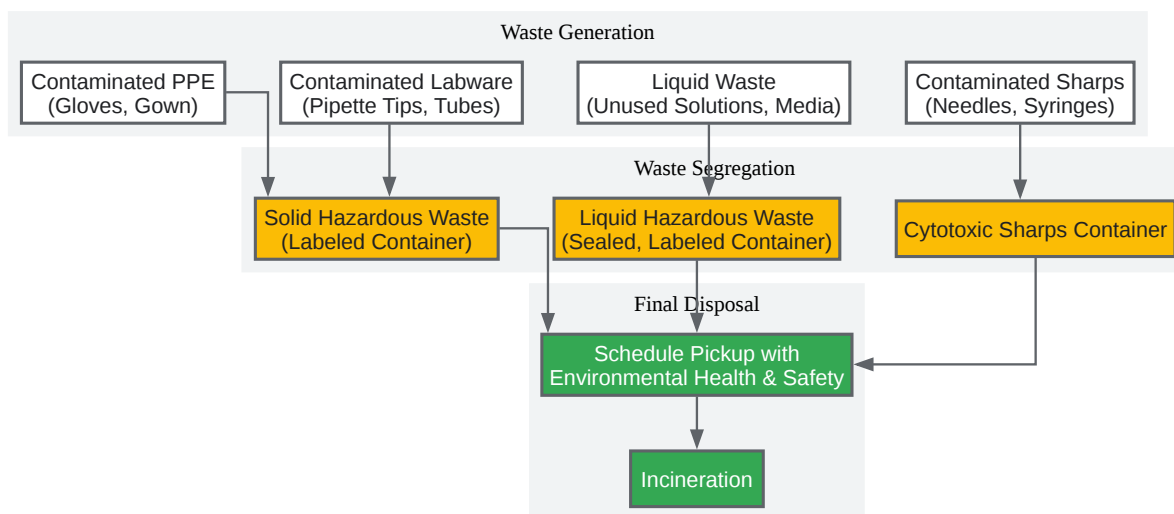
- Move the individual to fresh air.
- If breathing is difficult, provide respiratory support.
- Seek medical attention.

Ingestion:

- Do not induce vomiting.
- Rinse the mouth with water.
- Seek immediate medical attention.

Mandatory Visualizations

Caption: Workflow for the safe handling of **Dehydrobruceantin**.



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Caption: Disposal plan for **Dehydrobruceantin** waste.

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